

Application Notes and Protocols for Drug-Fc Conjugates (DFCs) in Animal Models

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Compound of Interest

Compound Name: DFC 100
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Introduction

Drug-Fc Conjugates (DFCs) represent a novel therapeutic modality developed by Cidara Therapeutics, leveraging their proprietary Cloudbreak® platform.^{[1][2]} This technology involves the conjugation of small molecules or peptides to a human antibody fragment (Fc), creating "single molecule cocktails."^{[1][2]} DFCs are designed to combine the targeting specificity and extended half-life of biologics with the therapeutic advantages of small molecules. This document provides detailed application notes and protocols for the use of specific DFCs in preclinical animal models, based on available research.

DFC Platform Technology: Mechanism of Action

The DFC platform allows for the creation of therapeutics with a dual mechanism of action. The small molecule or peptide component directly engages a specific disease target, while the Fc fragment can be engineered to either engage the immune system or to be "immune-silent," primarily serving to extend the molecule's half-life.^{[1][2]} This versatility allows for the development of DFCs for a range of indications, including infectious diseases and oncology.

Application Note 1: CD388 for Influenza Prophylaxis

Background

CD388 is a DFC designed for the universal prevention of influenza A and B. It consists of a multivalent conjugate of the neuraminidase inhibitor zanamivir linked to a human IgG1 Fc fragment engineered for an extended half-life.[3][4] Its mechanism of action involves the direct inhibition of viral neuraminidase, an enzyme essential for the release of new virus particles from infected cells, thereby halting the spread of the infection.[3][5]

Data Summary: In Vivo Efficacy of CD388

Animal Model	Challenge Strain	DFC Administration	Key Findings	Reference
BALB/c Mice	Influenza A (H1N1)	1 mg/kg IM, 7 days post-challenge	100% survival	Cidara Therapeutics Data
SCID Mice	Influenza A (H1N1)	1 mg/kg IM, 2 hours post-challenge	Extended median time to death beyond Day 21	Cidara Therapeutics Data
Ferrets	Highly Pathogenic Avian Influenza A (H5N1)	Single prophylactic dose	Protection against the virus	Cidara Therapeutics Data

Experimental Protocol: Influenza Prophylaxis in Mice

1. Animal Model:

- Female BALB/c mice (immunocompetent) or BALB/c SCID mice (immunodeficient), 6-8 weeks of age.

2. Drug Preparation and Administration:

- Reconstitute lyophilized CD388 in sterile phosphate-buffered saline (PBS) to the desired concentration.

- Administer a single dose of CD388 via intramuscular (IM) or subcutaneous (SQ) injection. Doses ranging from 1 mg/kg have been shown to be effective.

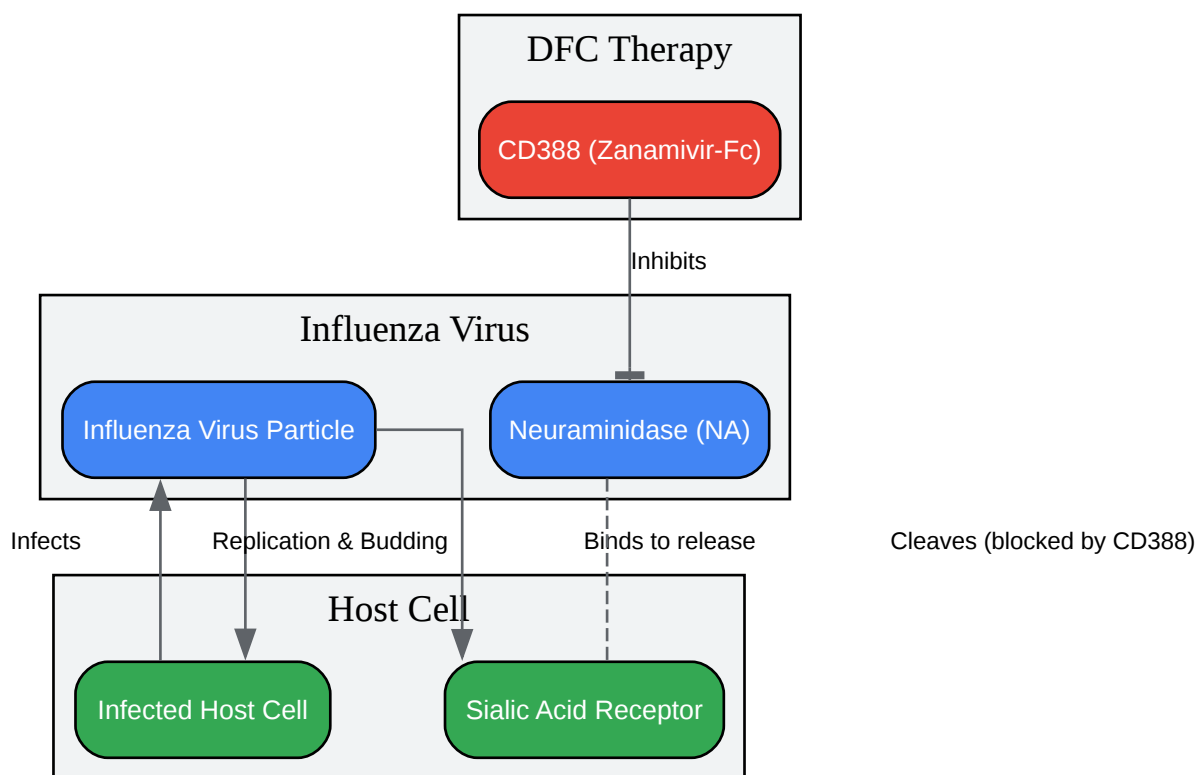
3. Influenza Virus Challenge:

- Anesthetize mice with an appropriate anesthetic (e.g., ketamine/xylazine).
- Administer a lethal dose of influenza virus (e.g., influenza A H1N1) via intranasal instillation.

4. Monitoring and Endpoints:

- Monitor animals daily for a period of at least 14-21 days for survival, body weight changes, and clinical signs of illness.
- Primary Endpoint: Survival.
- Secondary Endpoints:
 - Viral Burden: On day 4 post-infection, euthanize a subset of animals and harvest lungs to determine viral titers via plaque assay.
 - Cytokine Levels: Analyze lung homogenates or serum for inflammatory cytokine levels.

Signaling Pathway: CD388 Mechanism of Action



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Caption: CD388 inhibits influenza virus neuraminidase, preventing viral release.

Application Note 2: CBO421 for Cancer Immunotherapy

Background

CBO421 is a DFC that targets CD73, a cell surface enzyme that plays a critical role in creating an immunosuppressive tumor microenvironment by producing adenosine.[6][7] CBO421 is comprised of a small molecule CD73 inhibitor conjugated to an immune-silent human IgG1 Fc. Its dual mechanism involves both the enzymatic inhibition of CD73 and the induction of CD73 receptor internalization, thereby reducing the production of immunosuppressive adenosine.[6]

Data Summary: In Vivo Efficacy of CBO421

Animal Model	Tumor Model	DFC Administration	Key Findings	Reference
Syngeneic Mice	MC38 Colorectal Carcinoma	10 mg/kg, twice a week for two weeks	Robust tumor growth inhibition (TGI); 27% of mice achieved complete responses.	[3]

Experimental Protocol: Syngeneic Mouse Tumor Model

1. Animal Model:

- C57BL/6 mice (or other appropriate syngeneic strain).

2. Cell Culture and Tumor Implantation:

- Culture MC38 colorectal cancer cells under standard conditions.
- Inject a suspension of MC38 cells subcutaneously into the flank of the mice.

3. Drug Preparation and Administration:

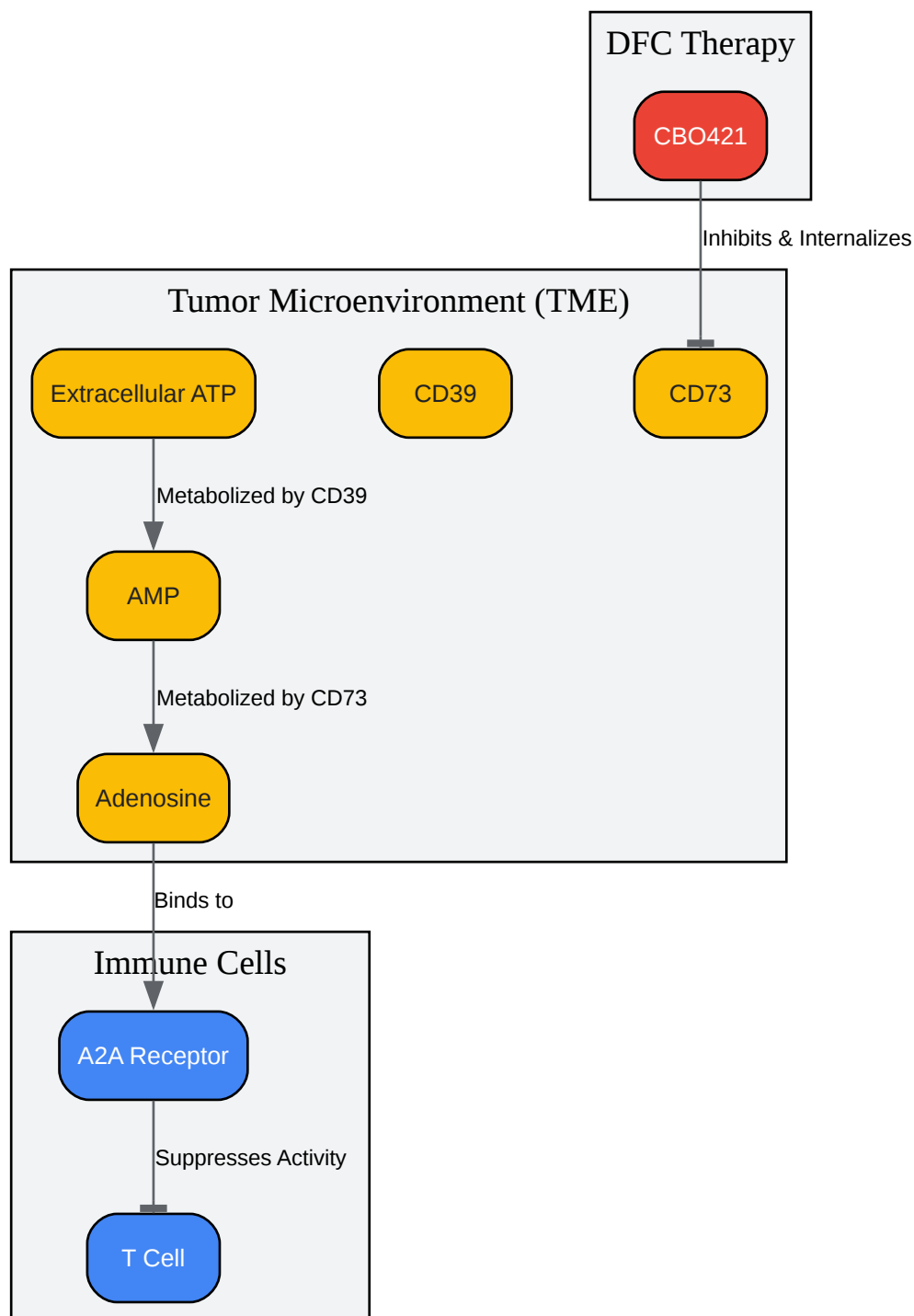
- Formulate CBO421 in a suitable vehicle for administration.
- Once tumors are established, administer CBO421 at a dose of 10 mg/kg twice a week for two weeks.

4. Monitoring and Endpoints:

- Monitor tumor growth by measuring tumor volume with calipers at regular intervals.
- Monitor mouse body weight and overall health.
- Primary Endpoint: Tumor growth inhibition (TGI).
- Secondary Endpoints:

- Tumor-Infiltrating Lymphocytes (TILs): At the end of the study, harvest tumors and analyze the immune cell infiltrate (e.g., CD4+, CD8+ T cells, Tregs) by flow cytometry.
- Survival: Monitor a cohort of animals for long-term survival.

Signaling Pathway: CBO421 Mechanism of Action



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Caption: CBO421 blocks the CD73/adenosine immunosuppressive pathway.

Application Note 3: CTC-177 for Gram-Negative Bacterial Infections

Background

CTC-177 is a DFC developed to combat multidrug-resistant (MDR) Gram-negative bacterial infections. It consists of a polymyxin-derived dimer, which targets the lipopolysaccharide (LPS) in the outer membrane of Gram-negative bacteria, conjugated to the Fc domain of human IgG1.[8][9] This design allows for direct antibacterial activity and the potential for an extended half-life.

Data Summary: In Vivo Efficacy of CTC-177

Animal Model	Infection Model	DFC Administration	Key Findings	Reference
Neutropenic Mice	Thigh Infection	Single prophylactic dose	Effective at inhibiting bacterial growth.	[8]
Neutropenic Mice	Septicemia	Single prophylactic dose	Significantly decreased bacterial burdens and reduced inflammation.	[8]
Neutropenic Mice	Pneumonia	Single prophylactic dose	Comparable efficacy to daily colistin treatment.	[8]
Cynomolgus Monkeys	Pharmacokinetic s	Single dose	Long terminal half-life of over 65 hours.	[8]

Experimental Protocol: Neutropenic Mouse Infection Model

1. Animal Model:

- Female BALB/c mice.
- Induce neutropenia by administering cyclophosphamide prior to infection.

2. Drug Preparation and Administration:

- Prepare CTC-177 in a suitable vehicle.
- Administer a single prophylactic dose of CTC-177 (e.g., 10 mg/kg or 30 mg/kg) via an appropriate route (e.g., intraperitoneal or subcutaneous) up to 72 hours before bacterial challenge.

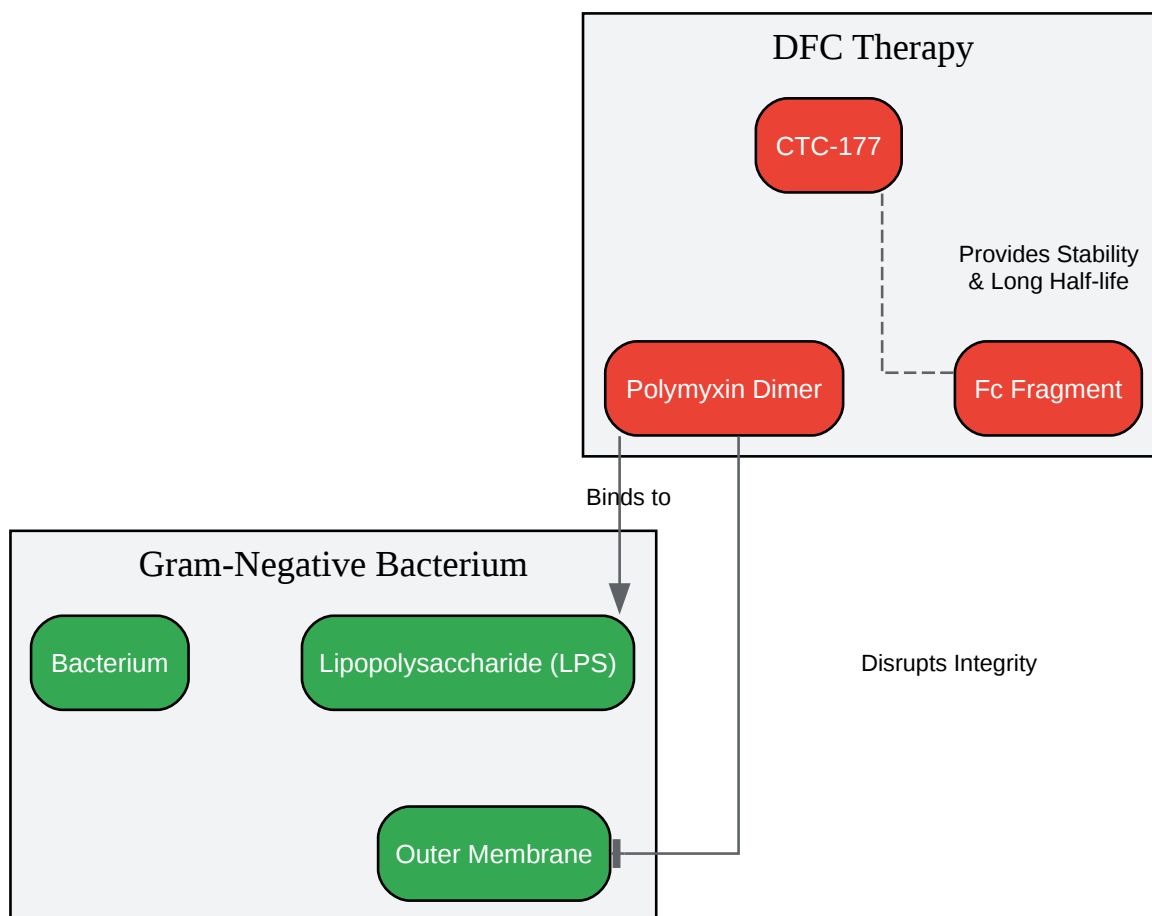
3. Bacterial Challenge:

- Culture a clinically relevant strain of MDR Gram-negative bacteria (e.g., *Acinetobacter baumannii*).
- Induce infection via the desired route (e.g., intramuscular injection for thigh infection, intravenous for septicemia, or intranasal for pneumonia).

4. Monitoring and Endpoints:

- Monitor animals for clinical signs of infection and survival.
- Primary Endpoint: Bacterial burden in target organs (e.g., thigh muscle, lungs, blood, kidneys) at a specified time point post-infection (e.g., 48 hours).
- Secondary Endpoints:
 - Survival over a defined period.
 - Markers of inflammation in tissue or serum.

Signaling Pathway: CTC-177 Mechanism of Action



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Caption: CTC-177 targets LPS to disrupt the bacterial outer membrane.

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